

Application Note: Quantification of Endothall Residues by Liquid Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: Aquathol

Cat. No.: B10799226

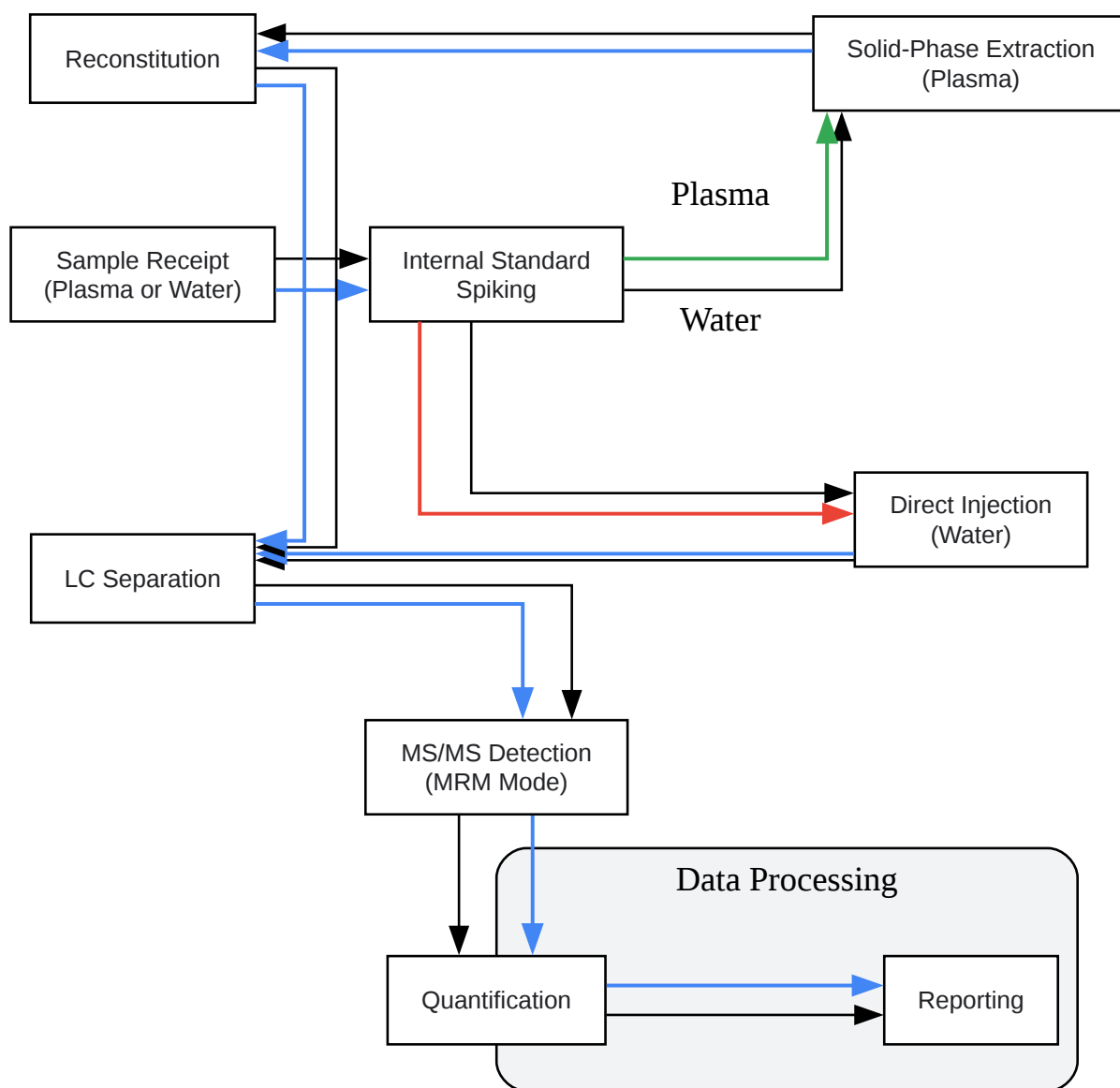
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Introduction

Endothall is a widely used herbicide for both terrestrial and aquatic weed control.^{[1][2][3]} Its use in agriculture and water body management necessitates sensitive and selective analytical methods to monitor its residues in various environmental and biological matrices.^[4] This application note details robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of endothall in human plasma and water samples, catering to the needs of researchers, scientists, and drug development professionals.

The following protocols provide detailed methodologies for sample preparation, chromatographic separation, and mass spectrometric detection, along with validated performance characteristics.

Experimental Workflow



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Caption: Experimental workflow for endothall residue analysis.

Method 1: Quantification of Endothall in Human Plasma

This method is suitable for clinical and toxicological studies, offering high sensitivity and selectivity for the determination of endothall in a complex biological matrix.[4]

Experimental Protocol

1. Materials and Reagents:

- Endothall analytical standard
- Endothall-d6 (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium Carbonate
- Sodium Hydroxide
- DMSO
- Oasis MAX 1-cc Vac Cartridges (30 mg, 30 μ m) or equivalent
- Pooled blank human plasma

2. Standard and Sample Preparation:

- Stock Solutions: Prepare 1.00 mg/mL stock solutions of endothall and endothall-d6 in DMSO.^[5] Store at -20°C.
- Working Standards: Prepare working standard solutions by diluting the stock solutions in a 50:50 (v/v) mixture of methanol and 100 mM ammonium carbonate.^[5]
- Calibration Standards and Quality Controls (QCs): Prepare an eight-point calibration curve by spiking blank human plasma with the working standard solutions to achieve a concentration range of 2.5–500 ng/mL.^[5] Prepare QC samples at low, medium, and high concentrations (e.g., 7.5, 40, and 400 ng/mL).^[5]
- Sample Preparation (Solid-Phase Extraction - SPE):
 - To 100 μ L of human plasma, add 10 μ L of the internal standard working solution (e.g., endothall-d6).^[5]

- Add 50 mM NaOH to the plasma samples.[5]
- Precondition an Oasis MAX SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of water, followed by 1 mL of 30% methanol.[5]
- Elute the analytes with 0.4 mL of 1% w/v ammonium carbonate in methanol.[4]
- Dry the eluent under a stream of nitrogen at 25°C.[4]
- Reconstitute the residue in 100 µL of the dilution solution (50:50 v/v methanol:100 mM ammonium carbonate).[4][5]
- Inject 5 µL into the LC-MS/MS system.[5]

3. Liquid Chromatography (LC) Conditions:

- Column: Hypercarb™ column[4][5]
- Mobile Phase A: 5 mM Ammonium Carbonate ((NH₄)₂CO₃)[4][5]
- Mobile Phase B: 30:70 (v/v) 100 mM (NH₄)₂CO₃:Acetonitrile[4][5]
- Flow Rate: 0.5 mL/min[5]
- Gradient Program:
 - 0–1.0 min: 2% to 20% B
 - 1.0–3.0 min: 20% to 95% B
 - 3.0–4.0 min: Hold at 95% B
 - 4.0–4.1 min: 95% to 2% B
 - 4.1–6.0 min: Hold at 2% B[5]

- Column Temperature: 75°C[5]

4. Mass Spectrometry (MS) Conditions:

- Instrument: AB SCIEX QTRAP® 5500 system or equivalent[5]
- Ionization Mode: Electrospray Ionization (ESI), Positive[5]
- Scan Type: Multiple Reaction Monitoring (MRM)[5]
- MRM Transitions:
 - Endothall: Precursor ion $[M-H_2O+H]^+$ at m/z 169.1 to product ion at m/z 123.1[4][5]
 - Endothall-d6 (IS): Precursor ion at m/z 175.1 to product ion at m/z 147.1[4]
- Source Temperature: 700°C[4][5]
- Ionization Voltage: 4500 V[4][5]

Quantitative Data Summary (Human Plasma)

Parameter	Value
Linearity Range	2.5 - 500 ng/mL[4][5]
Lower Limit of Quantification (LLOQ)	2.5 ng/mL[4]
Intra-assay Precision	Within ±11%[4][5]
Inter-assay Precision	Within ±11%[4][5]
Accuracy	Within ±11%[4][5]
Recovery	86.7%[4][5]

Method 2: Quantification of Endothall in Water Samples

This method is designed for environmental monitoring and offers a high-throughput approach with minimal sample preparation.[4]

Experimental Protocol

1. Materials and Reagents:

- Endothall analytical standard
- Glutaric acid-d6 (internal standard)
- Acetonitrile (LC-MS grade)
- Deionized water

2. Standard and Sample Preparation:

- Sample Preparation (Direct Injection):
 - For water samples with no visible particulates, spike with an internal standard (e.g., glutaric acid-d6 at 100 ppb).[\[4\]](#)
 - For samples with high salt content, a 1:10 dilution with deionized water may be necessary. [\[4\]](#)
 - Directly inject the sample into the LC-MS/MS system.

3. Liquid Chromatography (LC) Conditions:

- Column: Symmetry Shield RP8, 2.1 x 100 mm, 3.5 μ m or equivalent[\[6\]](#)
- Mobile Phase: 5% Acetonitrile in 1% formic acid/water[\[6\]](#)
- Flow Rate: 200 μ L/min[\[6\]](#)
- Injection Volume: 75 μ L[\[6\]](#)
- Run Time: A 10-minute chromatographic run can be achieved.[\[1\]](#)[\[4\]](#)

4. Mass Spectrometry (MS) Conditions:

- Instrument: Waters Alliance LC-MS with Micromass Platform LC Mass Detector or equivalent[6]
- Ionization Mode: Electrospray Ionization (ESI), Negative[4][6]
- Scan Type: Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM)[4]
- Selected Ion Monitoring (SIM): $m/z = 185$ [6]

Quantitative Data Summary (Water Samples)

Parameter	Value
Linearity Range	1 - 1000 ppb[4]
Method Detection Limit (MDL)	0.56 ppb[4]
Precision (at 5 ppb)	3.63% RSD[4]
Accuracy (at 5 ppb)	97.8%[4]

Discussion

The presented methods demonstrate the robust and sensitive capabilities of LC-MS/MS for the analysis of endothall residues in both complex biological matrices and environmental samples. The method for human plasma utilizes solid-phase extraction to effectively remove matrix interferences and achieve a low limit of quantification. The direct injection method for water samples offers a rapid and efficient approach for routine monitoring.

The choice of internal standard is critical for accurate quantification. For the analysis in human plasma, a stable isotope-labeled analog, endothall-d6, is recommended.[5] For water analysis, glutaric acid-d6 has been shown to be a suitable internal standard.[1] The validation data presented for both methods meet the typical requirements for bioanalytical and environmental method validation, ensuring reliable and accurate results.

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